

Dabso: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: Dabso

Cat. No.: B10857602

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An in-depth examination of 1,4-Diazabicyclo[2.2.2]octane bis(sulfur dioxide), a stable and versatile reagent for the incorporation of sulfur dioxide in organic synthesis.

Introduction

Dabso, an abbreviation for 1,4-Diazabicyclo[2.2.2]octane bis(sulfur dioxide), is a bench-stable, colorless, crystalline solid that serves as a convenient and safer surrogate for gaseous sulfur dioxide in a wide array of organic transformations. It is a charge-transfer complex formed between the bicyclic amine 1,4-diazabicyclo[2.2.2]octane (DABCO) and two molecules of sulfur dioxide. The solid-state structure reveals that each sulfur dioxide molecule is bound to a nitrogen atom of the DABCO framework through weak N → S dative bonds. This stable adduct mitigates the hazards associated with handling toxic and gaseous SO₂, making it an invaluable tool for synthetic chemists.

Dabso's primary utility lies in its ability to introduce the SO₂ moiety into organic molecules, facilitating the synthesis of a diverse range of sulfur-containing compounds. These include, but are not limited to, metal sulfinates, sulfonyl fluorides, sulfonamides, sulfonohydrazides, sulfonic esters, sulfonic thioesters, and sulfones. Its application spans various reaction types, including one-pot protocols, annulation, and coupling reactions, often proceeding through the formation of a sulfinatyl radical or anion intermediate.

Physicochemical and Spectral Properties

Dabso is a hygroscopic solid that is readily handled under normal laboratory conditions, although storage under an inert atmosphere is recommended. Its key physicochemical and spectral data are summarized in the table below for easy reference.

Property	Value	Reference(s)
Molecular Formula	C ₆ H ₁₂ N ₂ O ₄ S ₂	
Molecular Weight	240.3 g/mol	
Appearance	White to off-white crystals or powder	
Melting Point	112–114 °C (decomposition)	
CAS Registry Number	119752-83-9	
Solubility	Moderately soluble in polar aprotic solvents (e.g., DMF, acetonitrile); poorly soluble in nonpolar solvents (e.g., hexane).	
IR (KBr)	νSO ₂ asymmetric stretch at 1320 cm ⁻¹ , symmetric stretch at 1145 cm ⁻¹	
¹³ C NMR (DMSO-d ₆)	46.8 ppm (DABCO carbons)	

Synthesis of Dabso

The industrial preparation of **Dabso** involves the direct reaction of DABCO with condensed and bubbled sulfur dioxide gas at low temperatures. However, a safer and more convenient laboratory-scale synthesis has been developed utilizing commercially available Karl-Fischer reagent as the source of sulfur dioxide.

Experimental Protocol: Synthesis of Dabso using Karl-Fischer Reagent

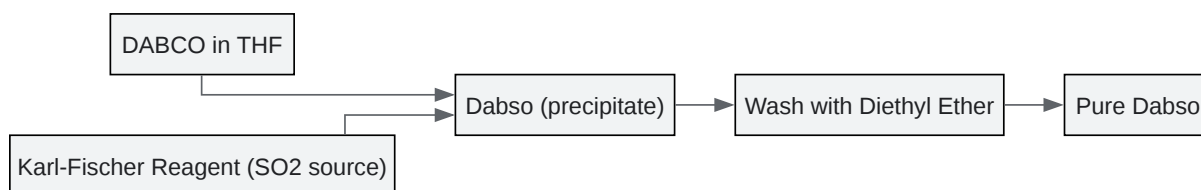
Materials:

- 1,4-Diazabicyclo[2.2.2]octane (DABCO)
- Karl-Fischer reagent (as a source of SO₂)
- Anhydrous tetrahydrofuran (THF)
- Diethyl ether

Procedure:

- In a dry flask under an inert atmosphere, dissolve DABCO in anhydrous THF.
- Cool the solution in an ice bath.
- Slowly add the Karl-Fischer reagent to the cooled DABCO solution. A precipitate of **Dabso** will form almost immediately.
- Once the addition is complete, stir the mixture for a designated period to ensure complete reaction.
- Collect the solid precipitate by filtration.
- Wash the solid with diethyl ether to remove any residual pyridine, methanol, and THF from the Karl-Fischer reagent.
- Dry the resulting white to off-white solid under vacuum to yield pure **Dabso**.

This method avoids the direct handling of gaseous sulfur dioxide and typically provides **Dabso** in high yield (96-97%).



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Caption: Synthesis of **Dabso** via precipitation from DABCO and Karl-Fischer reagent.

Applications in Organic Synthesis

Dabso has emerged as a versatile reagent in organic synthesis, primarily as a sulfur dioxide surrogate. Its utility is highlighted in the preparation of several important classes of sulfur-containing compounds.

Synthesis of Sulfonamides

A prominent application of **Dabso** is in the synthesis of sulfonamides, a functional group prevalent in many pharmaceutical agents. One common approach involves a one-pot, three-component reaction with a Grignard reagent and an amine.

Materials:

- Aryl or alkyl halide
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